

# Basic properties of Scandium (III) hydroxide

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## Compound of Interest

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An In-depth Technical Guide on the Core Properties of Scandium (III) Hydroxide

## Introduction

Scandium (III) hydroxide, with the chemical formula  $\text{Sc}(\text{OH})_3$ , is an inorganic compound of significant interest in various scientific and industrial fields.<sup>[1][2]</sup> As a key intermediate in the extraction and purification of scandium, it serves as a precursor for the production of high-purity scandium oxide ( $\text{Sc}_2\text{O}_3$ ), which is utilized in high-performance alloys, ceramics, and electronics.<sup>[3][4]</sup> This guide provides a comprehensive overview of the fundamental properties of Scandium (III) hydroxide, its synthesis, and characterization, tailored for researchers, scientists, and professionals in drug development.

## Core Physicochemical Properties

Scandium (III) hydroxide is a white, amorphous or crystalline solid.<sup>[5][6]</sup> It is classified as an amphoteric compound, meaning it can react as both an acid and a base.<sup>[1][2][3]</sup> This amphoterism allows it to dissolve in both acidic and basic solutions.<sup>[3]</sup>

## Quantitative Data Summary

The key quantitative properties of Scandium (III) hydroxide are summarized in the table below. These values are reported at standard conditions (25 °C and 100 kPa) unless otherwise noted.<sup>[1][2]</sup>

Property	Value	Reference
Chemical Formula	Sc(OH) <sub>3</sub>	[1][2]
Molecular Weight	95.977 g/mol	[1][7]
Density	2.65 g/cm <sup>3</sup>	[1][2]
Solubility in Water	0.0279 mol/L (freshly prepared)	[1][2]
0.0008 mol/L (aged, converted to ScO(OH))	[1][2]	
Solubility Product (K <sub>sp</sub> )	$2.22 \times 10^{-31}$	[1][2]
pH of Saturated Solution	7.85	[1][2][4]
Appearance	White powder or crystalline solid	[5][6][8]

## Chemical Behavior and Reactivity

### Solubility and Amphoterism

Scandium (III) hydroxide is slightly soluble in water.[1][2] Over time, the initially precipitated Sc(OH)<sub>3</sub> undergoes aging and converts to scandium oxide-hydroxide (ScO(OH)), which is significantly less soluble.[1][2]

Its amphoteric nature is a key characteristic.[1][3]

- Reaction with Acids: It dissolves in acids to form scandium salts.
  - $\text{Sc(OH)}_3 + 3\text{HCl} \rightarrow \text{ScCl}_3 + 3\text{H}_2\text{O}$
- Reaction with Bases: It dissolves in strong bases to form scandate ions.[3]
  - $\text{Sc(OH)}_3 + \text{NaOH} \rightarrow \text{Na[Sc(OH)}_4]$  (Simplified representation)
  - In concentrated NaOH, it can form salts like Na<sub>3</sub>Sc(OH)<sub>6</sub>. [9] With potassium hydroxide, it can form complex salts such as K<sub>3</sub>Sc(OH)<sub>6</sub>. [3]

## Thermal Decomposition

Upon heating, Scandium (III) hydroxide decomposes to form scandium (III) oxide ( $\text{Sc}_2\text{O}_3$ ) and water. This calcination process is typically carried out at high temperatures, often in the range of 700–800°C, to ensure complete conversion.<sup>[3]</sup>

- Decomposition Reaction:  $2\text{Sc}(\text{OH})_3 \rightarrow \text{Sc}_2\text{O}_3 + 3\text{H}_2\text{O}$ <sup>[3]</sup>

## Experimental Protocols

### Synthesis of Scandium (III) Hydroxide via Precipitation

A common and straightforward method for synthesizing  $\text{Sc}(\text{OH})_3$  is through the precipitation of a soluble scandium salt with a base.<sup>[1][3]</sup>

Materials:

- Scandium (III) chloride ( $\text{ScCl}_3$ ) or Scandium (III) nitrate ( $\text{Sc}(\text{NO}_3)_3$ ) solution (e.g., 0.1 M)
- Sodium hydroxide ( $\text{NaOH}$ ) or Ammonium hydroxide ( $\text{NH}_4\text{OH}$ ) solution (e.g., 1 M)
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Beakers, burette, and filtration apparatus (e.g., Büchner funnel and filter paper)

Methodology:

- A solution of a scandium salt (e.g.,  $\text{ScCl}_3$ ) is prepared in a beaker with deionized water.
- The solution is placed on a magnetic stirrer to ensure homogeneity.
- The basic solution (e.g.,  $\text{NaOH}$ ) is slowly added dropwise from a burette while continuously monitoring the pH of the scandium salt solution.

- Scandium (III) hydroxide will begin to precipitate as a white solid. The base is added until the pH of the solution reaches approximately 8-9 to ensure quantitative precipitation.[3]
- The mixture is stirred for a period (e.g., 1-2 hours) to allow the precipitate to age and facilitate better filtration.
- The precipitate is separated from the solution by filtration.
- The collected solid is washed several times with deionized water to remove any remaining soluble salts.
- The final product, Scandium (III) hydroxide, is dried in a low-temperature oven or a desiccator.

It is important to note that the nature of the starting materials can lead to the formation of different intermediates, such as  $\text{Sc}(\text{OH})_{1.75}\text{Cl}_{1.25}$  when using  $\text{ScCl}_3$ . [1][2][4]

## Visualizations

### Synthesis Workflow

The following diagram illustrates the experimental workflow for the synthesis of Scandium (III) hydroxide via the precipitation method.

Caption: Synthesis of Scandium (III) Hydroxide.

### Logical Relationship of Properties

This diagram shows the relationship between the synthesis, properties, and applications of Scandium (III) hydroxide.

Caption: Properties and Applications of  $\text{Sc}(\text{OH})_3$ .

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